

Technical Support Center: Cryo-EM Structure of CCR6-SQA1

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Compound of Interest

Compound Name: SQA1

Cat. No.: B12366892

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Welcome to the technical support center for the cryo-electron microscopy (cryo-EM) structure determination of the CCR6-**SQA1** complex. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges and improving the resolution of their cryo-EM experiments.

Frequently Asked Questions (FAQs)

Q1: What are the main challenges in determining a high-resolution cryo-EM structure of a small membrane protein like the CCR6-**SQA1** complex?

A1: Determining the structure of small membrane proteins (<150 kDa) like the CCR6-**SQA1** complex by cryo-EM is challenging due to several factors. These include low expression levels, sample heterogeneity, protein stability, and inherent protein dynamics. The low signal-to-noise ratio of small particles in cryo-EM images makes particle alignment difficult, which is crucial for achieving high-resolution reconstructions. Additionally, the detergent micelle used to solubilize the membrane protein can interfere with image contrast and particle alignment.^[1] To overcome the small size and lack of distinguishing features, a common strategy is to add a larger, rigid

binding partner, such as a Fab fragment or nanobody, to increase the particle's molecular weight and provide fiducial markers for alignment.[\[1\]](#)

Q2: How was the CCR6-**SQA1** structure stabilized for cryo-EM analysis?

A2: The CCR6-**SQA1** structure was determined as part of a ternary complex with an allosteric antagonist, OXM2.[\[2\]](#)[\[3\]](#) To enhance stability and facilitate particle alignment, the CCR6 protein was engineered. This involved truncating disordered regions at the N- and C-termini and replacing a flexible intracellular loop with a thermostabilized apocytochrome b562 (BRIL).[\[4\]](#) Furthermore, an anti-BRIL Fab and an anti-Fab nanobody were used to form a larger, more rigid complex, which acts as a fiducial marker for image processing.[\[4\]](#)

Q3: What resolution was achieved for the CCR6-**SQA1**-OXM2 structure, and what were the key data collection parameters?

A3: The cryo-EM structure of the CCR6-**SQA1**-OXM2 complex was determined to a resolution of 3.02 Å.[\[3\]](#) Key data collection parameters are summarized in the table below.

Troubleshooting Guides

This section provides solutions to common problems encountered during the cryo-EM workflow for the CCR6-**SQA1** complex, from sample preparation to data processing.

Sample Preparation

Problem	Potential Cause	Recommended Solution
Low protein yield and purity	Inefficient expression or purification protocol.	Optimize expression conditions in insect or mammalian cells. [3] Employ multi-step affinity and size-exclusion chromatography for purification.
Protein aggregation	Suboptimal buffer conditions, detergent choice, or protein concentration.	Screen a panel of detergents (e.g., LMNG, GDN, DDM) and their concentrations.[5] Optimize buffer pH and ionic strength. Consider reconstituting the complex into nanodiscs.
Sample heterogeneity	Presence of different oligomeric states or unbound components.	Use size-exclusion chromatography (SEC) as a final purification step to isolate the target complex. Analyze sample homogeneity by negative stain EM before vitrification.

Cryo-EM Grid Preparation

Problem	Potential Cause	Recommended Solution
No particles in the holes of the grid	Protein concentration is too low. Protein is adsorbing to the carbon support.	Increase the protein concentration. Use grids with a thin continuous carbon film or gold grids. Optimize glow-discharge settings to make the grid surface more hydrophilic.
Uneven ice thickness	Incorrect blotting parameters.	Adjust blotting time, blotting force, and humidity in the vitrification chamber. For the CCR6-SQA1-OXM2 structure, a blot force of +3 and a blot time of 2 seconds were used.
Preferential orientation of particles	Particles are interacting with the air-water interface.	Add a low concentration of a mild detergent (e.g., fluorinated octyl maltoside) to the sample just before freezing. Screen different grid types (e.g., gold grids) which can alter particle distribution. [6]

Data Processing

Problem	Potential Cause	Recommended Solution
Poor 2D class averages	Low signal-to-noise ratio, presence of "junk" particles, or incorrect particle picking.	Use a neural-network-based particle picker like Topaz or Deep Particle Picker. ^[7] Perform multiple rounds of 2D classification to remove poor-quality particles.
Difficulty in 3D alignment and low resolution	Small particle size, conformational flexibility, or suboptimal initial model.	Utilize the larger Fab/nanobody complex as a fiducial marker for alignment. ^[4] Generate an initial model from a subset of the best 2D classes or use a low-pass filtered crystal structure of a related GPCR.
Stalled refinement at moderate resolution	Suboptimal particle set, incorrect mask, or limitations in the refinement algorithm.	Perform 3D classification to identify and isolate structurally homogeneous subsets of particles. Use a soft mask around the protein-detergent complex during refinement. Try non-uniform refinement, which can improve resolution for membrane proteins. ^[7]

Quantitative Data Summary

Impact of Data Collection Parameters on GPCR Resolution

The following table, adapted from studies on GPCR cryo-EM, illustrates the potential impact of optimizing data collection parameters on the final resolution.

Parameter	Standard Setting	Optimized Setting	Potential Resolution Gain	Reference
Grid Type	Holey Carbon	Gold Foil	~0.5 Å	[6]
Energy Filter	No	Zero-loss (20 eV slit)	~0.3 Å	[6]
Defocus Range	1.5 - 3.0 µm	0.8 - 2.0 µm	~0.2 Å	[6]
Total Electron Dose	60 e ⁻ /Å ²	40-50 e ⁻ /Å ²	~0.1-0.2 Å	

Comparison of Detergents for GPCR Cryo-EM

The choice of detergent is critical for maintaining the structural integrity of membrane proteins. While specific quantitative data for CCR6 is limited, the following table provides a general comparison of commonly used detergents for GPCRs.

Detergent	Typical Concentration	Micelle Size	Pros	Cons
Lauryl Maltose Neopentyl Glycol (LMNG)	CMC + 0.001%	Large, worm-like	Good for stabilizing many GPCRs.	Can form large micelles that interfere with particle picking and alignment.[5]
Glyco-diosgenin (GDN)	CMC + 0.01%	Small, well-defined	Often yields high-resolution structures.	Can be more expensive than other detergents.
n-Dodecyl- β -D-maltoside (DDM)	CMC + 0.02%	Moderate	Widely used and relatively inexpensive.	May not be as stabilizing as newer detergents for some GPCRs.[8]
Digitonin	CMC + 0.05%	Small, well-defined	Has been successful for several GPCR structures.[5]	Can be difficult to source in high purity.

Experimental Protocols

Detailed Methodology for CCR6-SQA1-OXM2 Complex Purification

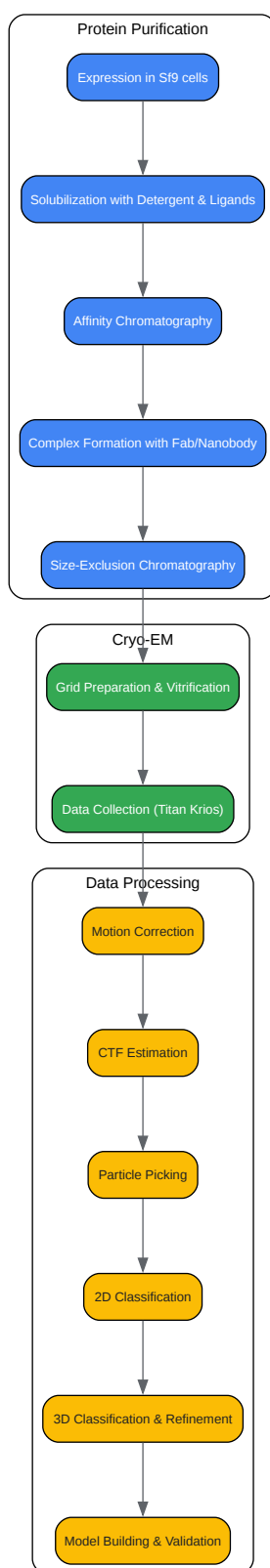
- **Expression:** The engineered CCR6 construct is expressed in Sf9 insect cells using baculovirus-mediated transduction.
- **Solubilization:** Cell membranes are harvested and solubilized in a buffer containing a suitable detergent (e.g., LMNG) and the ligands **SQA1** and OXM2.
- **Affinity Chromatography:** The solubilized complex is first purified using streptavidin affinity chromatography, targeting a C-terminal streptavidin tag on the CCR6 construct.

- **Formation of the Full Complex:** The eluted CCR6-ligand complex is then incubated with the anti-BRIL Fab and anti-Fab nanobody to form the final complex for structural studies.
- **Size-Exclusion Chromatography (SEC):** The final purification step involves SEC to separate the fully assembled complex from any aggregates or unbound components. The peak corresponding to the monomeric complex is collected.

Cryo-EM Grid Preparation and Data Acquisition

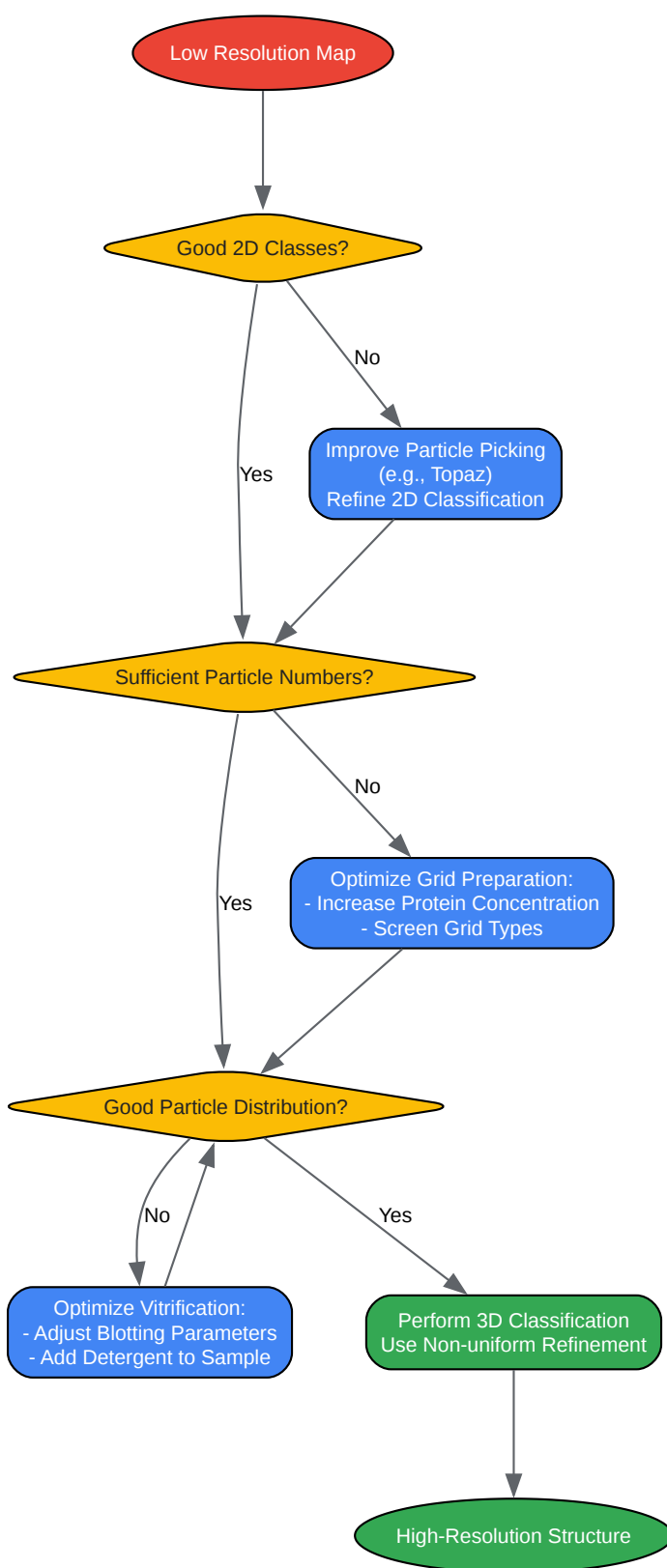
- **Grid Preparation:** 3 μL of the purified complex at a concentration of approximately 1 mg/mL is applied to a glow-discharged Quantifoil R1.2/1.3 gold grid.
- **Vitrification:** The grid is blotted for 2 seconds with a blot force of +3 in a Vitrobot Mark IV at 4°C and 100% humidity, followed by plunge-freezing in liquid ethane.
- **Data Collection:** Data is collected on a Titan Krios electron microscope operating at 300 keV, equipped with a Gatan K3 direct electron detector and a Bioquantum energy filter. Movies are recorded in super-resolution mode with a pixel size of $\sim 0.5\text{-}0.6 \text{ \AA}/\text{pixel}$ and a total dose of $\sim 40\text{-}50 \text{ e}^-/\text{\AA}^2$.

Visualizations



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Caption: Overall workflow for CCR6-**SQA1** cryo-EM structure determination.



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Caption: Troubleshooting logic for improving cryo-EM map resolution.

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